

Technical Guide to Scandium Sulfate Hydrate

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Compound of Interest

Compound Name: Scandium sulfate

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This technical guide provides a comprehensive overview of **scandium sulfate** hydrate, a compound of increasing interest in various scientific and industrial fields. This document details its chemical and physical properties, outlines key experimental protocols, and discusses its current applications.

Chemical Identification and Properties

Scandium sulfate is an inorganic compound with the general formula $\text{Sc}_2(\text{SO}_4)_3$. It can exist in an anhydrous form and as several hydrates, with the pentahydrate and octahydrate being common forms. These compounds are typically white, crystalline solids.[1] Scandium itself is a transition metal, often classified with the rare earth elements due to its chemical properties.[2] [3] The chemistry of scandium is primarily dominated by the +3 oxidation state.[2][4]

CAS Numbers

The Chemical Abstracts Service (CAS) has assigned the following numbers to **scandium sulfate** and its hydrates:

Compound Name	CAS Number
Scandium Sulfate (Anhydrous)	13465-61-7[1]
Scandium Sulfate Hydrate (unspecified)	33849-58-0[5], 52788-54-2[6]
Scandium Sulfate Pentahydrate	15292-44-1[7]
Scandium Sulfate Octahydrate	52788-54-2[8][9]

Physicochemical Properties

The properties of **scandium sulfate** hydrates are crucial for their handling, storage, and application. They are generally soluble in water and hygroscopic, meaning they readily absorb moisture from the air.[1] Detailed quantitative data for various hydrates are summarized below.

Property	Scandium Sulfate (Anhydrous)	Scandium Sulfate Pentahydrate	Scandium Sulfate Octahydrate
Molecular Formula	$\text{Sc}_2(\text{SO}_4)_3$ [1]	$\text{Sc}_2(\text{SO}_4)_3 \cdot 5\text{H}_2\text{O}$ [7]	$\text{Sc}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ [8]
Molecular Weight	378.09 g/mol [1]	468.18 g/mol [10]	522.22 g/mol [8]
Appearance	White hygroscopic crystals or powder[1]	Colorless crystals[11]	White solid[6]
Melting Point	Not well defined; decomposes upon heating.	N/A[12]	N/A[13]
Boiling Point	330 °C (decomposes) [14]	330 °C (decomposes) [12]	330 °C (decomposes) [13]
Density	N/A	2.519 g/cm ³ [15]	N/A
Solubility in Water	Soluble[1]	54.6 g/100mL at 25°C[15]	Soluble[6]

A study on the solubility of **scandium sulfate** in water at various temperatures has shown that different hydrates are stable at different temperature ranges. **Scandium sulfate** hexahydrate is

the equilibrium solid phase at 273-295 K, the pentahydrate at 295-333 K, and the tetrahydrate at 333-373 K.[16]

Experimental Protocols

This section details methodologies for key experiments involving **scandium sulfate** hydrate, including its synthesis and its use in the preparation of other scandium compounds.

Synthesis of Scandium Hydroxide from Scandium Sulfate

A common application of **scandium sulfate** is as a precursor for the synthesis of scandium hydroxide. The following protocol describes a direct precipitation method.

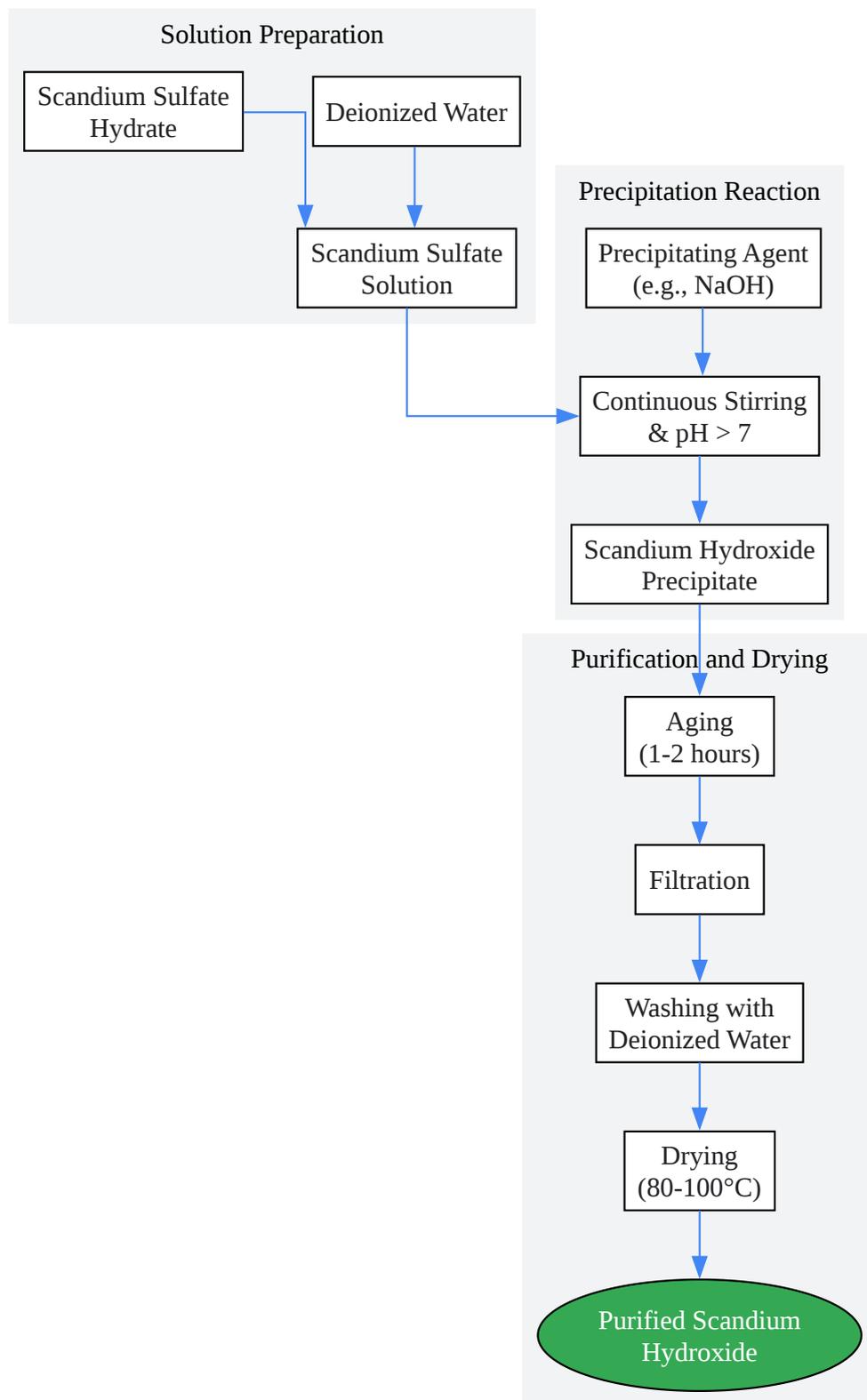
Materials:

- **Scandium sulfate** hydrate solution of a desired concentration
- Precipitating agent (e.g., sodium hydroxide or ammonium hydroxide)
- Deionized water

Procedure:

- Dissolve the **scandium sulfate** hydrate in deionized water to achieve the target concentration.
- While continuously stirring the solution, slowly add the precipitating agent.
- Monitor the pH of the solution. Continue to add the precipitating agent until the pH is above 7 to ensure complete precipitation of scandium hydroxide.
- Age the resulting precipitate by stirring for 1-2 hours to improve its filterability.
- Filter the precipitate using a suitable method, such as vacuum filtration.
- Wash the collected precipitate thoroughly with deionized water to remove any soluble impurities.

- Dry the purified scandium hydroxide powder in an oven at a controlled temperature, typically between 80-100°C.



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Caption: Workflow for the synthesis of scandium hydroxide.

Solvent Extraction of Scandium from Sulfate Solutions

Scandium can be selectively recovered from sulfate media using solvent extraction. This is a crucial technique in the hydrometallurgical processing of scandium.

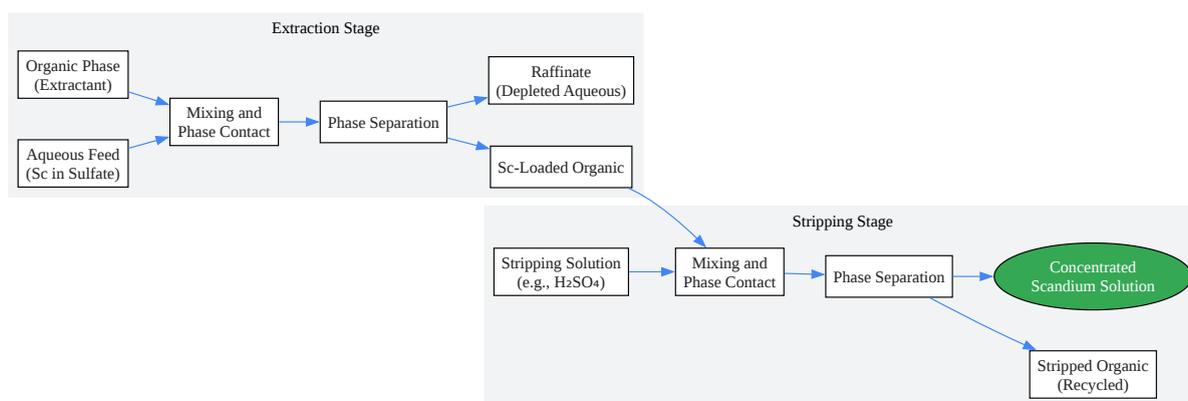
Materials:

- Aqueous feed solution containing scandium in a sulfate medium
- Organic phase: An extractant such as D2EHAG (N-[N,N-di(2-ethylhexyl)aminocarbonylmethyl]glycine) dissolved in a diluent like n-dodecane
- Stripping solution (e.g., 0.5 M sulfuric acid)
- Solutions for pH adjustment (e.g., sulfuric acid and ammonium sulfate)

Procedure:

- Extraction:
 - Prepare the aqueous feed solution containing scandium and adjust the pH to the optimal level (e.g., pH 2 for D2EHAG).[17]
 - Contact the aqueous phase with the organic phase at a specific organic-to-aqueous phase ratio.
 - Agitate the mixture for a sufficient time to allow for the transfer of scandium from the aqueous to the organic phase.
 - Separate the two phases. The scandium is now in the organic phase.
- Stripping:
 - Contact the scandium-loaded organic phase with the acidic stripping solution.

- Agitate the mixture to transfer the scandium back into a new aqueous phase, now in a more concentrated form.
- Separate the phases. The final product is a concentrated **scandium sulfate** solution.



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Caption: Workflow for solvent extraction of scandium.

Applications

Scandium sulfate and its derivatives have several niche but important applications.

- **Catalysis:** Scandium compounds, such as scandium triflate which can be derived from the sulfate, are used as Lewis acid catalysts in organic synthesis. They can catalyze a variety of reactions, including polymerization and Michael addition reactions.[18]

- Agriculture: In dilute solutions, **scandium sulfate** has been used as a seed treatment to enhance the germination of various plants, including corn, peas, and wheat.[14][19]
- Materials Science: **Scandium sulfate** is a precursor for the production of high-purity scandium oxide, which is used in the manufacturing of high-intensity lighting, specialty glass, and alloys.[3]

Biological Role and Toxicology

Currently, scandium has no known biological role.[18][20] Some studies suggest it may interfere with the metabolism of essential elements like calcium and magnesium.[21] Scandium compounds should be handled with care as they are considered to have some level of toxicity, and scandium is a suspected carcinogen.[18][20]

Conclusion

Scandium sulfate hydrate is a versatile inorganic compound with important applications in catalysis, agriculture, and as a precursor for advanced materials. While its direct biological role is not established, its utility in various chemical and industrial processes is clear. The experimental protocols provided in this guide offer a foundation for researchers and professionals working with this compound. Further research into its properties and applications is likely to uncover new opportunities for this unique element.

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